

Personal protective equipment for handling ZK824859

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Compound of Interest

Compound Name: ZK824859

Cat. No.: B611953

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Essential Safety and Handling Guide for ZK824859

This document provides immediate, essential safety and logistical information for the handling, use, and disposal of **ZK824859**, a potent and selective urokinase plasminogen activator (uPA) inhibitor. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and to build a foundation of trust in handling this compound.

Personal Protective Equipment (PPE) and Safety Precautions

When handling **ZK824859**, particularly in its powder form, adherence to the following personal protective equipment guidelines is mandatory to prevent inhalation, ingestion, and contact with skin and eyes.

Core PPE Requirements

Protective Equipment	Specification	Rationale
Eye Protection	Safety goggles with side-shields	Protects against splashes and airborne particles.
Hand Protection	Protective gloves (e.g., nitrile)	Prevents direct skin contact.
Body Protection	Impervious clothing (e.g., lab coat)	Protects skin and personal clothing from contamination.

| Respiratory Protection | Suitable respirator | Required when handling the powder form to avoid inhalation. |

General Handling Precautions:

- Avoid the formation of dust and aerosols.[\[1\]](#)
- Work in a well-ventilated area, preferably with an appropriate exhaust ventilation system.[\[1\]](#)
[\[2\]](#)
- Wash skin thoroughly after handling.[\[1\]](#)
- Do not eat, drink, or smoke in the laboratory area where **ZK824859** is handled.[\[1\]](#)

Emergency and First Aid Procedures

In the event of exposure to **ZK824859**, the following first aid measures should be taken immediately.

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.[1] Do NOT induce vomiting.[2]
Eye Contact	Remove contact lenses if present. Flush eyes immediately with large amounts of water, separating eyelids to ensure adequate flushing. Promptly call a physician.[2]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes and call a physician.[2]
Inhalation	Relocate to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation.[2]

Storage and Disposal Plan

Proper storage and disposal of **ZK824859** are critical to maintain its stability and to protect the environment.

Storage Conditions

Form	Storage Temperature	Duration
Powder	-20°C	3 years
In Solvent	-80°C	1 year

| In Solvent | -20°C | 1 month |

Source: Selleck Chemicals

Disposal Plan:

- Dispose of contents and container to an approved waste disposal plant.[1]
- Avoid release to the environment, as **ZK824859** is very toxic to aquatic life with long-lasting effects.[1]
- Collect any spillage and dispose of it as hazardous waste.[1]

Experimental Protocols and Data

ZK824859 is a selective inhibitor of urokinase plasminogen activator (uPA). Below are key quantitative data and a protocol for an in vivo experiment.

Inhibitory Activity of **ZK824859**

Target	Species	IC ₅₀
uPA	Human	79 nM
tPA	Human	1580 nM
Plasmin	Human	1330 nM
uPA	Mouse	410 nM
tPA	Mouse	910 nM

| Plasmin | Mouse | 1600 nM |

Source: MedChemExpress, Selleck Chemicals[3]

In Vivo Experimental Protocol: Chronic Mouse EAE Model

The following outlines the use of **ZK824859** in a chronic mouse model of Experimental Autoimmune Encephalomyelitis (EAE), a model for multiple sclerosis.

Objective: To assess the efficacy of **ZK824859** in preventing the development of clinical signs of EAE.

Methodology:

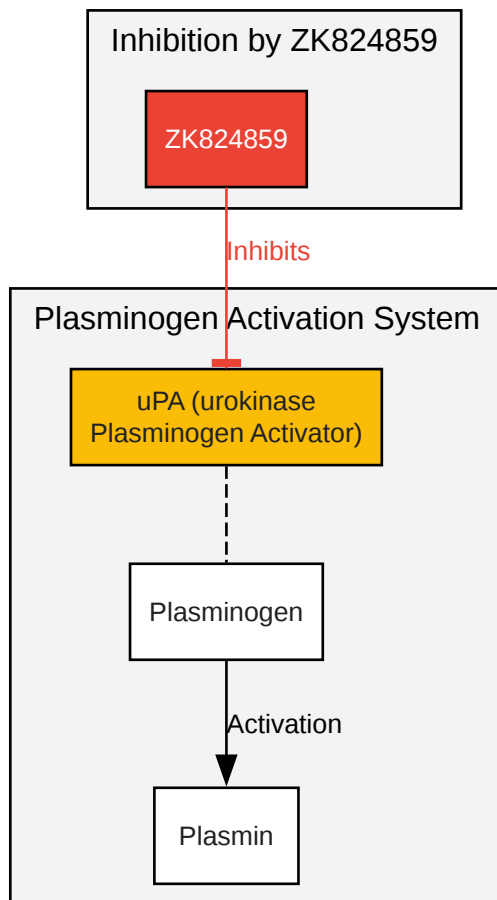
- Animal Model: Utilize a chronic mouse EAE model.
- Compound Preparation: Prepare a homogenous suspension of **ZK824859** in a suitable vehicle such as CMC-Na for oral administration.
- Dosing Regimen:
 - Administer **ZK824859** at doses of 10, 25, and 50 mg/kg.
 - The compound is given twice daily (b.i.d.).
- Duration of Treatment: The treatment is carried out for 25 days.
- Outcome Measurement: Monitor and record the clinical scores of the mice throughout the study to assess the development and severity of the disease.

Expected Result: At a dose of 50 mg/kg, **ZK824859** has been shown to completely prevent the development of the disease.^[3] Lower doses of 10 and 25 mg/kg did not show a significant effect on clinical scores.^[3]

Mechanism of Action Visualization

The primary mechanism of action for **ZK824859** is the inhibition of urokinase plasminogen activator (uPA), which plays a key role in the plasminogen activation system.

ZK824859 Mechanism of Action



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Caption: **ZK824859** inhibits the uPA-mediated conversion of plasminogen to plasmin.

This guide is intended to provide a summary of essential safety and handling information. Always refer to the full Material Safety Data Sheet (MSDS) for complete details before use.

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